

Technical Note on the Identification of C₁₃H₉F₂NO

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Compound of Interest

Compound Name: 2-(3,4-Difluorobenzoyl)-4-methylpyridine

CAS No.: 1187167-00-5

Cat. No.: B1454204

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To our valued researchers, scientists, and drug development professionals,

This technical guide addresses the inquiry for the IUPAC name and synonyms of the chemical formula C₁₃H₉F₂NO. Our comprehensive search of authoritative chemical databases, including PubChem and the NIST Chemistry WebBook, did not identify a known compound with this exact molecular formula. This suggests that the provided formula may be inaccurate or represents a novel, uncharacterized molecule.

In the interest of providing valuable and actionable information, this guide will focus on a plausible, structurally related compound, N-(2,4-difluorophenyl)acetamide (C₈H₇F₂NO), for which extensive data is available. We will also briefly discuss Diflufenican, a more complex agrochemical that contains the N-(2,4-difluorophenyl)amide moiety and was a prominent result in initial broad searches, as it may be relevant to the user's field of interest.

We believe this approach will offer clarity and a scientifically grounded alternative for your research and development endeavors.

Part 1: Analysis of the Query and Proposed Alternative

A systematic search for the molecular formula C₁₃H₉F₂NO yielded no matching entries in major chemical registries. This leads to the conclusion that the formula is likely incorrect. However, the presence of two fluorine atoms, a nitrogen, and an oxygen atom suggests a potential interest in fluorinated aromatic amides, a common motif in pharmacologically active compounds and agrochemicals.

Based on this, we propose N-(2,4-difluorophenyl)acetamide as a relevant and well-documented alternative for this technical guide. Its IUPAC name and synonyms are provided below.

IUPAC Name and Synonyms for N-(2,4-difluorophenyl)acetamide (C₈H₇F₂NO)

- IUPAC Name: N-(2,4-difluorophenyl)acetamide[1]
- Synonyms:
 - 2',4'-difluoroacetanilide[1]
 - Aminobenzene, N-acetyl-2,4-difluoro-[1]
 - CAS Registry Number: 399-36-0[1]

The structural simplicity and confirmed existence of N-(2,4-difluorophenyl)acetamide make it a suitable candidate for a detailed technical examination.

A Note on Diflufenican

Initial, broader searches for the queried formula returned results for Diflufenican, a herbicide with the molecular formula C₁₉H₁₁F₅N₂O₂. While the elemental composition is significantly different, it contains the core N-(2,4-difluorophenyl)amide structure. This suggests a potential area of interest for the user and is mentioned here for completeness.

- IUPAC Name for Diflufenican: N-(2,4-difluorophenyl)-2-[3-(trifluoromethyl)phenoxy]pyridine-3-carboxamide

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Caption: General synthesis of N-(2,4-difluorophenyl)acetamide.

The reactivity of N-(2,4-difluorophenyl)acetamide is characteristic of secondary amides. The amide bond can be hydrolyzed under acidic or basic conditions to yield 2,4-difluoroaniline and acetic acid. The aromatic ring can undergo electrophilic substitution, with the orientation of incoming substituents directed by the activating effect of the amide group and the deactivating, ortho-, para-directing effects of the fluorine atoms.

Spectroscopic Data

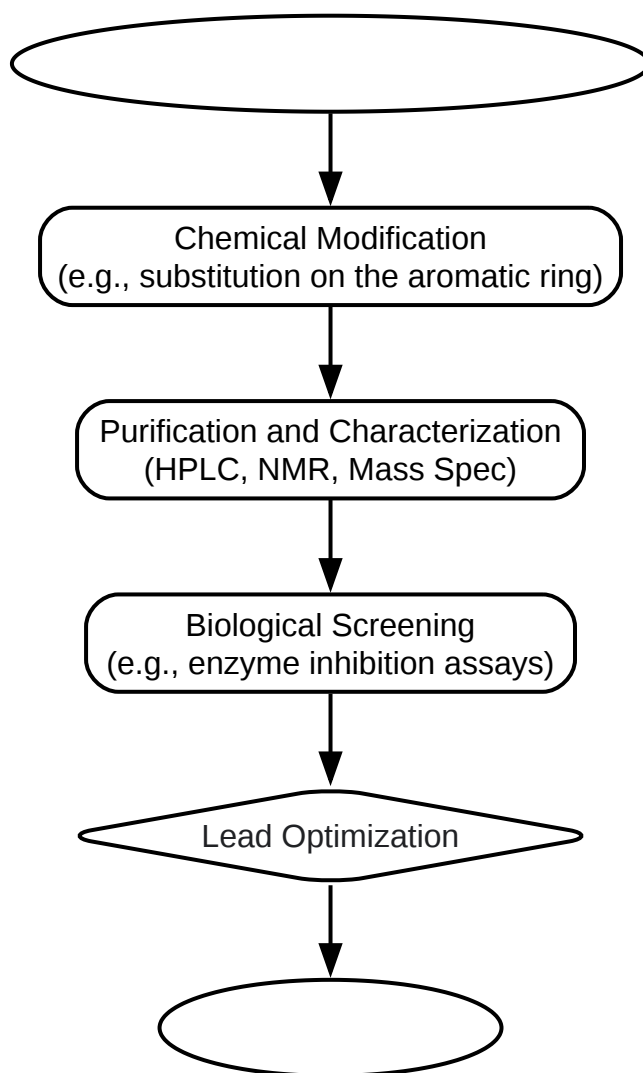
The identity and purity of N-(2,4-difluorophenyl)acetamide can be confirmed using various spectroscopic techniques.

- Mass Spectrometry: The NIST WebBook provides mass spectrum data for this compound, which can be used for its identification in complex mixtures.[1]
- Gas Phase Ion Energetics: Data on the gas phase ion energetics of N-(2,4-difluorophenyl)acetamide is also available from the NIST Chemistry WebBook.[1]

Potential Applications in Research and Development

N-(2,4-difluorophenyl)acetamide and its derivatives are valuable building blocks in medicinal chemistry and materials science. The difluorophenyl motif is often incorporated into molecules to enhance their metabolic stability, binding affinity, and pharmacokinetic properties.

Workflow for Investigating Derivatives of N-(2,4-difluorophenyl)acetamide



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Sources

- [1. Acetamide,N-\(2,4-difluorophenyl\)- \[webbook.nist.gov\]](#)
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